

An In-depth Technical Guide to 1-Chloro-4-(difluoromethoxy)benzene

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Compound of Interest

Compound Name: 1-Chloro-4-(difluoromethoxy)benzene

Cat. No.: B1311658

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This guide provides a comprehensive overview of the chemical structure and molecular properties of **1-Chloro-4-(difluoromethoxy)benzene**, a compound of interest for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

1-Chloro-4-(difluoromethoxy)benzene is an aromatic organic compound. The structure features a benzene ring substituted with a chlorine atom and a difluoromethoxy group. This substitution pattern imparts specific chemical properties that make it a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals.

Quantitative Data Summary

The key quantitative data for **1-Chloro-4-(difluoromethoxy)benzene** are summarized in the table below for ease of reference and comparison.

| Property | Value | References |
|--|--|------------|
| Molecular Formula | C ₇ H ₅ ClF ₂ O | [1][2][3] |
| Molecular Weight | 178.56 g/mol | [1][2] |
| CAS Number | 81932-03-8 | [1][2][3] |
| Topological Polar Surface Area (TPSA) | 9.23 Å ² | [1] |
| LogP (octanol-water partition coefficient) | 2.9414 | [1] |
| Hydrogen Bond Acceptors | 1 | [1] |
| Hydrogen Bond Donors | 0 | [1] |
| Rotatable Bonds | 2 | [1] |

Chemical Structure Visualization

The two-dimensional chemical structure of **1-Chloro-4-(difluoromethoxy)benzene** is depicted in the diagram below. This visualization aids in understanding the spatial arrangement of the atoms and functional groups within the molecule.

Caption: Chemical structure of **1-Chloro-4-(difluoromethoxy)benzene**.

Experimental Protocols

While this document focuses on the fundamental structural and molecular weight information readily available in chemical databases, detailed experimental protocols for the synthesis or analysis of **1-Chloro-4-(difluoromethoxy)benzene** would typically be found in peer-reviewed scientific literature or patents. These protocols would include specifics on starting materials, reaction conditions (temperature, pressure, catalysts), purification methods (such as distillation or chromatography), and analytical techniques for characterization (e.g., NMR spectroscopy, mass spectrometry, and elemental analysis). For drug development professionals, further experimental protocols would involve in vitro and in vivo studies to determine the compound's pharmacokinetic and pharmacodynamic profiles.

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